

physicochemical properties of 2-(2-Chloro-6-fluorophenyl)acetohydrazide

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Compound of Interest

Compound Name: 2-(2-Chloro-6-fluorophenyl)acetohydrazide

CAS No.: 669740-15-2

Cat. No.: B1608346

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An In-depth Technical Guide: Physicochemical Properties of **2-(2-Chloro-6-fluorophenyl)acetohydrazide**

Executive Summary

2-(2-Chloro-6-fluorophenyl)acetohydrazide is a substituted phenylacetohydrazide that serves as a valuable precursor and structural motif in medicinal chemistry and drug discovery. The strategic placement of chloro and fluoro substituents on the phenyl ring significantly influences its electronic and steric properties, which in turn dictate its reactivity and potential biological interactions. A thorough understanding of its physicochemical properties is paramount for researchers and drug development professionals to effectively utilize this compound in synthesis, design novel analogues, and predict its pharmacokinetic behavior. This guide provides a comprehensive technical overview of the key physicochemical characteristics of **2-(2-Chloro-6-fluorophenyl)acetohydrazide**, detailing both the theoretical importance and the practical experimental methodologies for their determination.

Chemical Identity and Structure

The foundational step in characterizing any chemical entity is to establish its unambiguous identity. The structural features of **2-(2-Chloro-6-fluorophenyl)acetohydrazide**, particularly the ortho-disubstituted phenyl ring, create a unique conformational and electronic landscape that is critical to its function as a synthetic intermediate.

Identifier	Value	Source
IUPAC Name	2-(2-chloro-6-fluorophenyl)acetohydrazide	N/A
CAS Number	669740-15-2	[1]
Molecular Formula	C ₈ H ₈ ClFN ₂ O	[1][2]
Molecular Weight	202.61 g/mol	[1][3]
Canonical SMILES	C1(=C(C=CC=C1Cl)F)CC(=O)NN	[1]

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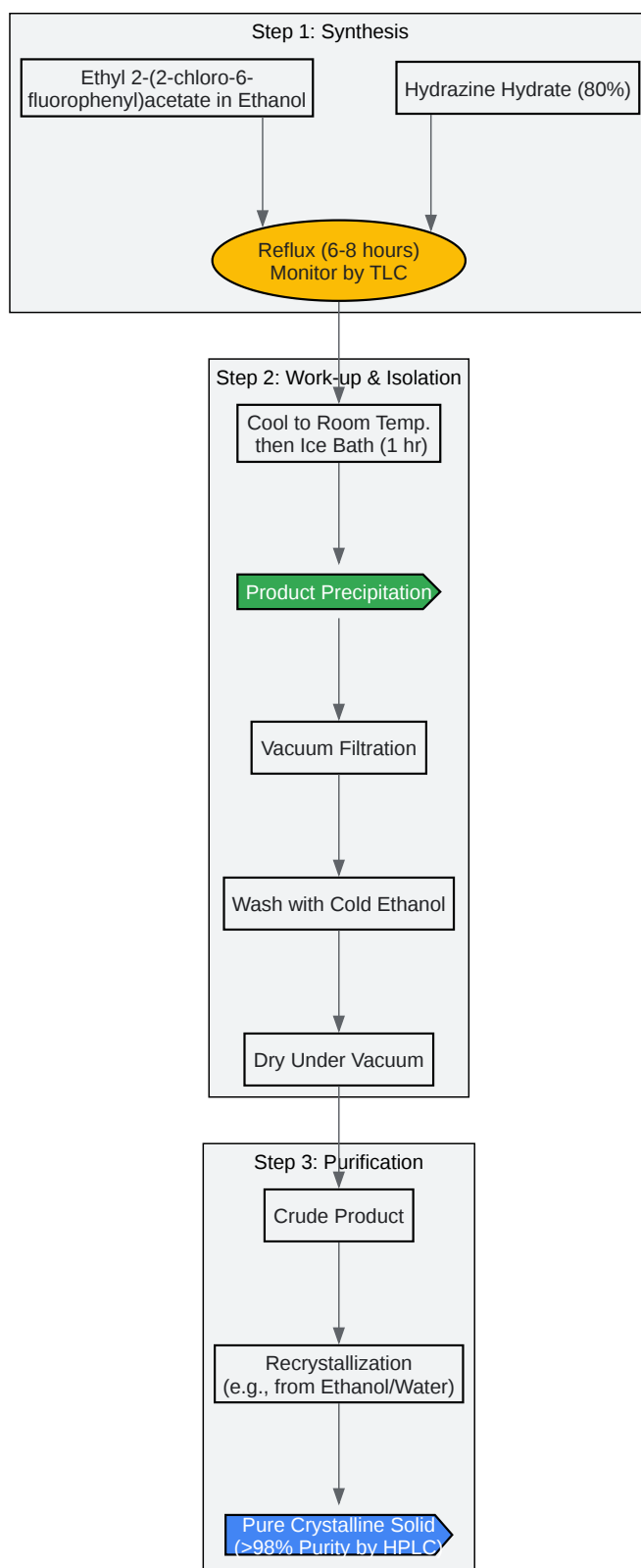
Figure 1. 2D Chemical Structure of **2-(2-Chloro-6-fluorophenyl)acetohydrazide**.

Synthesis and Purification Workflow

The reliable characterization of a compound's properties is contingent upon the purity of the sample. The most common route to acetohydrazides involves the hydrazinolysis of a corresponding ester. This nucleophilic acyl substitution reaction is typically high-yielding and straightforward.

The rationale for using an ester intermediate, such as ethyl 2-(2-chloro-6-fluorophenyl)acetate, is its enhanced reactivity towards nucleophiles compared to the parent carboxylic acid, and its ease of preparation. Hydrazine hydrate is used in excess to drive the reaction to completion

and minimize the formation of di-acylated byproducts. Ethanol is a common solvent choice as it readily dissolves both the ester and hydrazine hydrate, and its boiling point is suitable for reflux conditions without promoting degradation.



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Diagram 1: General workflow for synthesis and purification.

Experimental Protocol: Synthesis

This protocol is adapted from standard procedures for acetohydrazide synthesis.^{[4][5]}

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a reflux condenser, dissolve ethyl 2-(2-chloro-6-fluorophenyl)acetate (0.1 mol) in absolute ethanol (100 mL).
- **Reagent Addition:** To this solution, add hydrazine hydrate (80% solution, 0.2 mol) dropwise while stirring at room temperature.
- **Reflux:** Heat the reaction mixture to reflux (approx. 78-80°C) and maintain for 6-8 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting ester spot is consumed.
- **Precipitation:** After completion, cool the mixture to room temperature, followed by chilling in an ice bath for 1 hour to maximize product precipitation.
- **Isolation:** Collect the precipitated solid by vacuum filtration, washing the filter cake with a small volume of cold ethanol to remove residual impurities.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol or an ethanol/water mixture) to yield a pure crystalline solid.
- **Characterization:** Confirm the identity and purity of the final product using HPLC, Mass Spectrometry, and NMR.

Core Physicochemical Properties

Melting Point and Thermal Stability

The melting point is a critical indicator of purity and provides insight into the crystalline lattice energy. For drug development, thermal stability is crucial for formulation, processing, and storage. Differential Scanning Calorimetry (DSC) is the preferred method as it provides a precise melting endotherm and can reveal other thermal events like polymorphic transitions or decomposition.

Methodology: Differential Scanning Calorimetry (DSC) The causality behind this choice is its ability to quantify the energy absorbed (endotherm) during melting, providing a sharp, well-

defined peak (Tonset, Tpeak) for a pure substance. A broad melting range often indicates impurities.

- **Sample Preparation:** Accurately weigh 2-3 mg of the compound into a hermetically sealed aluminum DSC pan. An empty, sealed pan is used as a reference.
- **Instrument Setup:** Place both pans in the DSC cell.
- **Thermal Program:** Heat the sample at a controlled rate (e.g., 10 °C/min) under a nitrogen atmosphere (flow rate 50 mL/min) from ambient temperature to a temperature beyond the melting point (e.g., 250 °C).
- **Data Analysis:** The melting point is determined from the onset and peak of the endothermic event on the resulting thermogram.

Thermogravimetric Analysis (TGA) should be run concurrently to distinguish melting from decomposition. TGA measures mass loss as a function of temperature, and a stable compound will show no significant mass loss around its melting point.

Solubility Profile

Solubility is a gatekeeper property in drug discovery, directly impacting bioavailability, formulation, and the design of in vitro assays. The compound's polarity, driven by the hydrazide group capable of hydrogen bonding, is counterbalanced by the lipophilic, halogenated phenyl ring.

Methodology: Kinetic and Equilibrium Solubility Determination A kinetic solubility assay using DMSO as a co-solvent is often used for high-throughput screening, but for definitive characterization, equilibrium solubility in pharmaceutically relevant media is required.

- **Preparation:** Add an excess of the compound to a known volume of the test solvent (e.g., pH 7.4 phosphate-buffered saline, simulated gastric fluid, DMSO) in a glass vial.
- **Equilibration:** Agitate the suspension at a constant temperature (e.g., 25 °C) for 24 hours to ensure equilibrium is reached. The extended time is crucial to allow the dissolution of the most stable crystalline form.

- Separation: Separate the undissolved solid from the saturated solution via centrifugation (e.g., 15,000 rpm for 15 min).
- Quantification: Carefully take an aliquot of the supernatant, dilute it with a suitable mobile phase, and determine the concentration using a pre-validated HPLC-UV method against a standard curve.

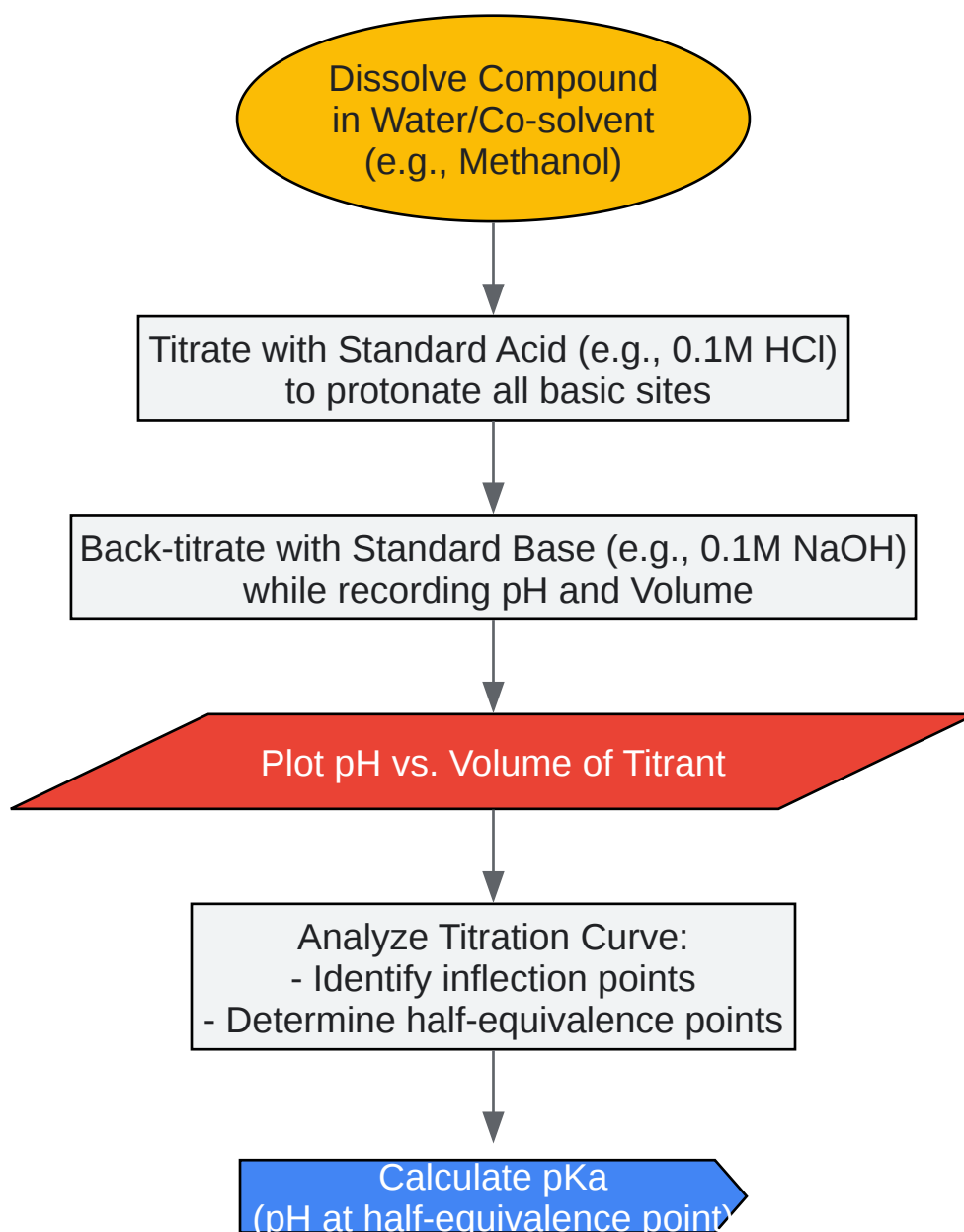
Table of Expected Solubility (Note: These are qualitative predictions. Experimental determination is required.)

Solvent	Expected Solubility	Rationale
Water (neutral pH)	Low	The lipophilic phenyl ring dominates.
PBS (pH 7.4)	Low	Minimal ionization expected at this pH.
Ethanol	Moderate	Balances polar and non-polar interactions.
DMSO / DMF	High	Aprotic polar solvents are effective for this class of compounds.

Acidity/Basicity (pKa)

The pKa value governs the ionization state of a molecule at a given pH, which profoundly affects its solubility, membrane permeability, and receptor binding. The acetohydrazide moiety has both weakly acidic (N-H) and weakly basic (terminal -NH₂) protons. For a related isomer, 2-(2-chloro-4-fluorophenyl)acetohydrazide, a predicted pKa is approximately 12.53, suggesting the N-H proton is very weakly acidic[3]. The basicity of the terminal nitrogen is also expected to be low.

Methodology: Potentiometric Titration This classic technique directly measures changes in pH upon the addition of a titrant, allowing for the empirical determination of pKa values. The choice of a co-solvent is critical for compounds with low aqueous solubility.



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Diagram 2: Workflow for pKa determination via potentiometric back-titration.

Lipophilicity (LogP / LogD)

Lipophilicity, the affinity of a compound for a lipid-like environment, is a master parameter in pharmacokinetics, governing absorption, distribution, metabolism, and excretion (ADME).[6] It is typically expressed as the logarithm of the partition coefficient (LogP) between octan-1-ol and water. For ionizable compounds, the distribution coefficient (LogD) at a specific pH

(commonly 7.4) is more physiologically relevant. A predicted XLogP3-AA value for the 2-chloro-4-fluoro isomer is 1.1, suggesting moderate lipophilicity[3].

Methodology: Shake-Flask Method for LogD7.4 This is the gold-standard method for determining lipophilicity.

- **Preparation:** Prepare a stock solution of the compound in the solvent of higher solubility (likely octan-1-ol).
- **Partitioning:** Add a small aliquot of the stock solution to a vial containing pre-saturated octan-1-ol and pre-saturated pH 7.4 buffer. The system is vortexed vigorously to facilitate partitioning and then allowed to equilibrate (often with gentle agitation for several hours) until the two phases are fully separated.
- **Phase Separation:** Centrifuge the vial to ensure a clean separation of the aqueous and organic layers.
- **Quantification:** Accurately sample both the octan-1-ol and the buffer layers. Determine the concentration of the compound in each phase using a validated HPLC-UV method.
- **Calculation:** Calculate LogD7.4 using the formula: $\text{LogD7.4} = \log \left(\frac{[\text{Concentration}]_{\text{octanol}}}{[\text{Concentration}]_{\text{buffer}}} \right)$

Spectroscopic and Structural Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structural elucidation in solution. For this molecule, ^1H , ^{13}C , and ^{19}F NMR are all highly informative.

- ^1H NMR: Expected signals would include aromatic protons (multiplets in the ~7.0-7.5 ppm range), a singlet for the CH_2 group (~3.5-4.0 ppm), and broad signals for the N-H protons which may exchange with deuterium in solvents like DMSO-d_6 .
- ^{13}C NMR: Will show distinct signals for each of the 8 unique carbon atoms, including the carbonyl carbon (~170 ppm) and aromatic carbons, with their chemical shifts influenced by the halogen substituents.

- ^{19}F NMR: A single resonance is expected, with its chemical shift providing information about the electronic environment of the fluorine atom.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for confirming the presence of key functional groups.

- N-H Stretching: Two bands expected in the $3200\text{--}3400\text{ cm}^{-1}$ region for the $-\text{NHNH}_2$ group.
- C=O (Amide I) Stretching: A strong, sharp absorption band around $1650\text{--}1680\text{ cm}^{-1}$.
- Aromatic C=C Stretching: Peaks in the $1450\text{--}1600\text{ cm}^{-1}$ region.
- C-Cl and C-F Stretching: Found in the fingerprint region ($< 1400\text{ cm}^{-1}$).

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and valuable fragmentation data.

Using a soft ionization technique like Electrospray Ionization (ESI), the protonated molecular ion $[\text{M}+\text{H}]^+$ is expected at m/z 203.61. The characteristic isotopic pattern of chlorine ($^{35}\text{Cl}/^{37}\text{Cl}$ in a $\sim 3:1$ ratio) will result in a corresponding $[\text{M}+2+\text{H}]^+$ peak at m/z 205.61, providing definitive confirmation of the presence of one chlorine atom.

Summary of Physicochemical Data

The following table summarizes the key physicochemical properties of **2-(2-Chloro-6-fluorophenyl)acetohydrazide**. Experimentally determined values should be populated for precise characterization.

Parameter	Value / Expected Value	Methodology
Molecular Formula	C ₈ H ₈ ClFN ₂ O	N/A
Molecular Weight	202.61 g/mol	Mass Spectrometry
Physical State	White to off-white crystalline solid	Visual Inspection
Melting Point	To be determined	DSC
Solubility (PBS, pH 7.4)	To be determined	HPLC-UV after Equilibration
pKa	To be determined	Potentiometric Titration
LogD (pH 7.4)	To be determined (Predicted ~1.1 for isomer[3])	Shake-Flask HPLC-UV
¹ H NMR	Conforms to structure	400 MHz NMR
Mass Spectrum [M+H] ⁺	m/z 203.61	ESI-MS

Conclusion

The physicochemical properties of **2-(2-Chloro-6-fluorophenyl)acetohydrazide** define its potential and limitations as a molecular building block. Its moderate lipophilicity, hydrogen bonding capabilities, and specific conformational constraints imposed by the ortho-substituents are critical data points for rational drug design. The experimental protocols and theoretical considerations outlined in this guide provide a robust framework for researchers to fully characterize this compound, enabling its effective application in the synthesis of novel therapeutic agents and advancing programs in drug discovery.

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